

3-Ethylheptanoic acid molecular weight and formula

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Compound of Interest

Compound Name: **3-Ethylheptanoic acid**

Cat. No.: **B075990**

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An In-Depth Technical Guide on **3-Ethylheptanoic Acid**: Molecular Properties

This guide provides the fundamental molecular information for **3-Ethylheptanoic acid**, a key organic compound. The data presented here is essential for researchers, scientists, and professionals involved in drug development and chemical synthesis.

Core Molecular Data

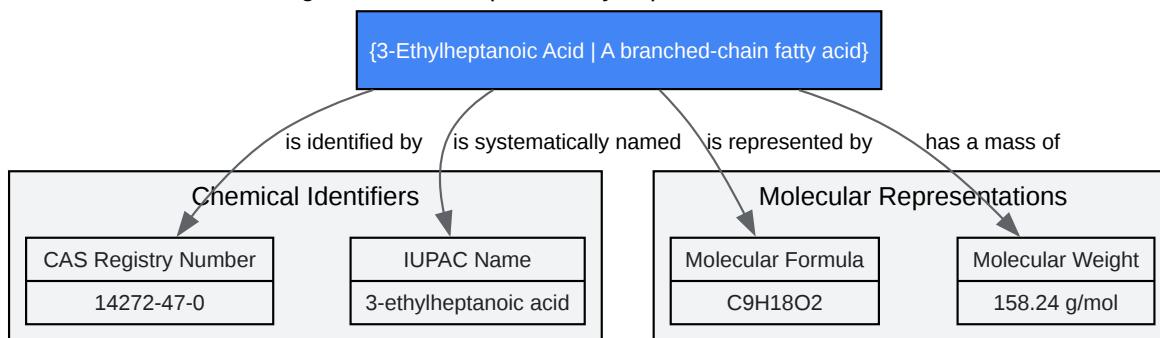
The essential molecular properties of **3-Ethylheptanoic acid** are summarized in the table below. This information is foundational for any experimental or theoretical work involving this compound.

Property	Value
Molecular Formula	C9H18O2[1][2][3]
Molecular Weight	158.24 g/mol [1][3]
Alternative Molecular Weight	158.2380[2][4]

Chemical Structure and Identification

The structural representation and unique identifiers for **3-Ethylheptanoic acid** are crucial for unambiguous identification in research and regulatory documentation.

Logical Relationship of 3-Ethylheptanoic Acid Identifiers

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Caption: Relationship between **3-Ethylheptanoic acid** and its key identifiers.

Note on Experimental Protocols and Signaling Pathways: The determination of the molecular formula and weight of a compound like **3-Ethylheptanoic acid** is a standard and fundamental process in chemistry, typically involving techniques such as mass spectrometry and elemental analysis. As such, detailed, novel experimental protocols are not applicable in the context of this guide. Furthermore, as a simple organic acid, it is not involved in complex biological signaling pathways in the way that a drug molecule or protein might be; therefore, diagrams of signaling pathways are not relevant to this topic.

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References

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- 2. 3-Ethylheptanoic acid [webbook.nist.gov]
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- To cite this document: BenchChem. [3-Ethylheptanoic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b075990#3-ethylheptanoic-acid-molecular-weight-and-formula>

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